

Halogenated Pyrazolopyrimidines: A Technical Guide to Biological Activity and SAR Profiling

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Compound of Interest

Compound Name: 3-bromo-3H-Pyrazolo[3,4-d]pyrimidin-4-amine

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Executive Summary

This technical guide analyzes the biological activity, structure-activity relationships (SAR), and experimental profiling of halogenated pyrazolopyrimidines. As isosteres of the purine ring system (adenine and guanine), these scaffolds are privileged structures in drug discovery, particularly for ATP-competitive kinase inhibition. This guide focuses on the specific role of halogen atoms (F, Cl, Br, I) in enhancing binding affinity through halogen bonding (hydrogen-bond-like interactions), improving metabolic stability, and altering lipophilicity.^{[1][2]}

Chemical Rationale: The Halogen Advantage

The pyrazolopyrimidine scaffold—specifically the pyrazolo[3,4-d]pyrimidine and pyrazolo[1,5-a]pyrimidine isomers—mimics the adenine core of ATP. However, the introduction of halogen atoms transforms these generic binders into highly potent and selective agents.

The Sigma-Hole and Halogen Bonding

Unlike hydrogen bonding, where the interaction is electrostatic between a proton and an electronegative atom, halogen bonding (XB) involves the interaction of an electron-deficient region on the halogen (the σ -hole) with a Lewis base (e.g., the carbonyl oxygen of a protein backbone).^[1]

-hole) with a Lewis base (e.g., the carbonyl oxygen of a protein backbone).^[1]

- Order of Strength: $I > Br > Cl > F$.^[1]
- Mechanism: In pyrazolopyrimidines, an iodine or bromine atom at the C3 position often targets the "gatekeeper" residue or the hinge region backbone carbonyls in kinase active sites, providing a specific anchor point that increases residence time.

Metabolic Stability (The Fluorine Effect)

Fluorination is typically employed on the pendant aryl rings (N1 or C4 positions). The C-F bond is metabolically inert, preventing oxidative metabolism (e.g., P450-mediated hydroxylation) at susceptible sites, thereby extending the half-life (

) of the compound.

Therapeutic Targets and SAR Analysis

Kinase Inhibition (Src, CDK, Trk)

The primary biological activity of halogenated pyrazolopyrimidines is Type I (ATP-competitive) kinase inhibition.

- Src Family Kinases (SFK): The classic inhibitors PP1 and PP2 utilize the pyrazolo[3,4-d]pyrimidine core.
 - Key Interaction: The N1-substituent (often a halogenated phenyl ring) occupies the hydrophobic pocket adjacent to the ATP binding site.
 - Halogen Role: A para-chlorophenyl group at C3 or N1 is critical for fitting into the hydrophobic cleft of Src, inhibiting phosphorylation of downstream targets like STAT3.
- CDK2 (Cell Cycle): 3-bromo and 3-iodo derivatives have shown nanomolar affinity by forming halogen bonds with the backbone carbonyl of Leu83 in the hinge region.

- Trk Kinases: Pyrazolo[1,5-a]pyrimidines with C5-halogen substitutions act as potent Trk inhibitors, relevant in oncology for solid tumors with NTRK gene fusions.

Antimicrobial and Antiviral Activity

Recent studies indicate that C4-substituted pyrazolopyrimidines possess broad-spectrum activity.

- Mechanism: Inhibition of bacterial DNA gyrase or viral polymerases.
- SAR Insight: Electron-withdrawing groups (Cl, F) on the C4-aniline moiety enhance cellular permeability, improving efficacy against Gram-positive bacteria (*S. aureus*).

Experimental Workflows

Synthesis Strategy: The C4-Chloro Node

To evaluate biological activity, researchers must generate a library of derivatives. The most robust pathway involves the synthesis of a 4-chloro intermediate, which serves as the electrophile for nucleophilic aromatic substitution (

).



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Figure 1: Synthetic workflow for generating 4-amino-substituted pyrazolo[3,4-d]pyrimidines. The 4-chloro intermediate is the divergence point for library generation.

Protocol: Time-Resolved FRET (TR-FRET) Kinase Assay

Purpose: To determine the

of halogenated derivatives against a target kinase (e.g., Src or CDK2) using a self-validating ratiometric method.

Reagents:

- Kinase Buffer A (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
- Europium-labeled anti-phospho-antibody.
- Alexa Fluor® 647-labeled Kinase Tracer.
- Test Compounds (dissolved in DMSO).

Step-by-Step Methodology:

- Preparation: Prepare a 3-fold serial dilution of the halogenated pyrazolopyrimidines in DMSO (10 concentrations).
- Enzyme Mix: Dilute the specific kinase (e.g., Src) to 2x the optimal concentration in Kinase Buffer A.
- Tracer/Antibody Mix: Prepare a solution containing the Eu-antibody (2 nM) and Tracer (concentration = of the tracer).
- Reaction:
 - Add 5 µL of test compound to a 384-well low-volume white plate.
 - Add 5 µL of Kinase/Antibody/Tracer mix.
 - Control 1 (Max Signal): DMSO + Kinase + Tracer/Ab (No inhibitor).
 - Control 2 (Min Signal): DMSO + Buffer (No Kinase).
- Incubation: Incubate for 1 hour at room temperature in the dark.
- Detection: Read fluorescence on a plate reader (Excitation: 340 nm; Emission 1: 615 nm, Emission 2: 665 nm).
- Calculation: Calculate the TR-FRET ratio (

). Plot ratio vs. log[concentration] to derive

.

Data Analysis & Visualization

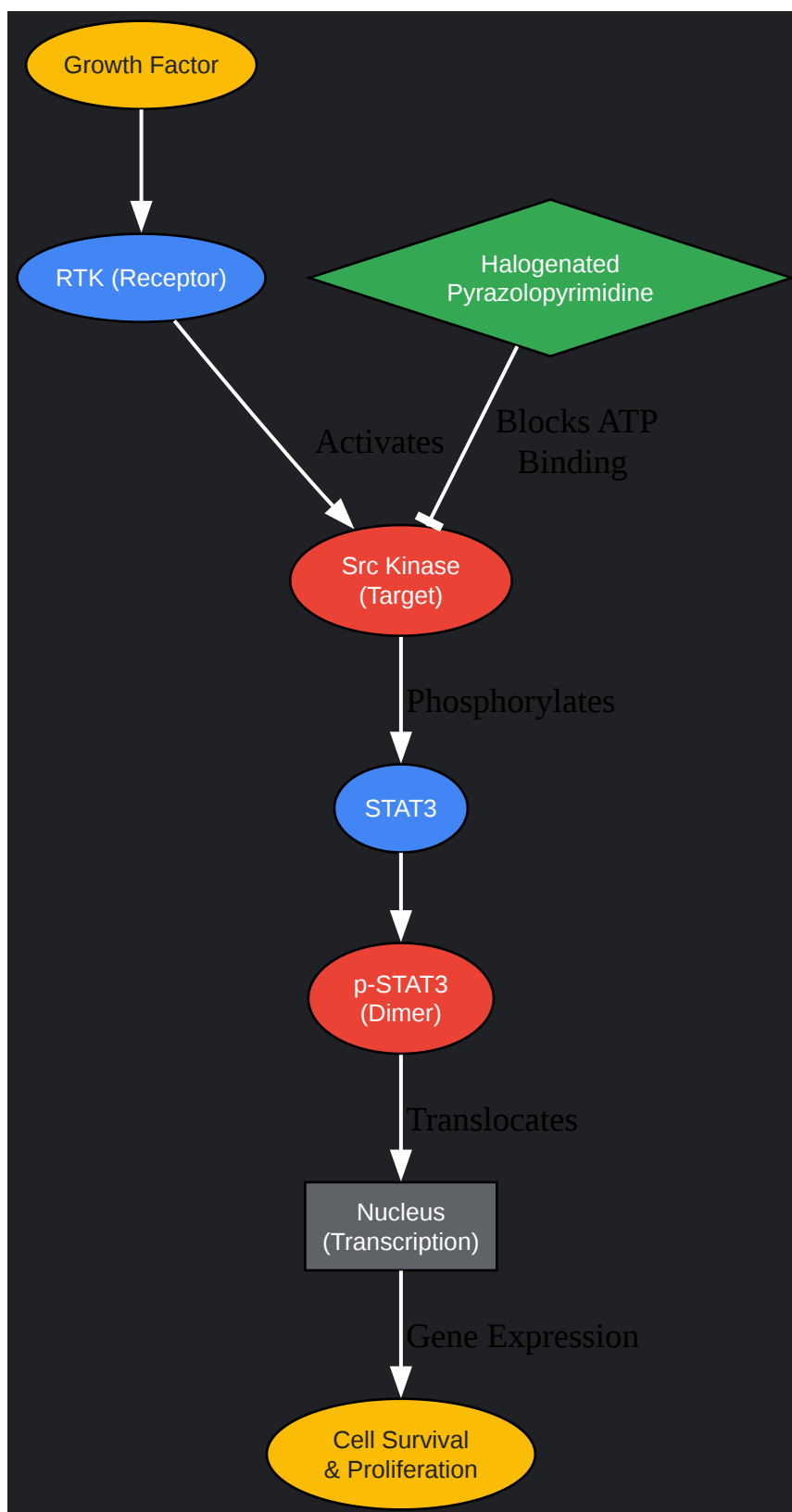
Comparative Potency (Hypothetical Data Set)

The following table illustrates the impact of halogen position and type on Src kinase inhibition, derived from aggregate SAR trends in literature (e.g., Hanke et al., J. Biol. Chem).

Compound ID	Core Scaffold	R3 Substituent	R4 Substituent (Aniline)	Src IC50 (nM)	Interpretation
PP-H	Pyrazolo[3,4-d]	H	Phenyl	1200	Baseline activity (weak).
PP-Me	Pyrazolo[3,4-d]	Methyl	Phenyl	450	Hydrophobic fill improves potency.
PP-Cl	Pyrazolo[3,4-d]	Chlorine	Phenyl	55	Cl fills hydrophobic pocket better.
PP-Br	Pyrazolo[3,4-d]	Bromine	Phenyl	12	Halogen bond formation likely.
PP-F-Aryl	Pyrazolo[3,4-d]	Methyl	3-Fluoro-phenyl	280	Fluorine alters electronics/metabolism but less impact on direct binding than R3.

Pathway Inhibition Diagram

Understanding the downstream effects is crucial for validating biological activity in cell-based assays.



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Figure 2: Signal transduction pathway showing the point of intervention for Src-targeted pyrazolopyrimidines.

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